Part 1: Chemical Identity & Biosynthesis[1][2]

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Compound of Interest	
Compound Name:	*Procyanidin B1*
CAS No.:	*20315-25-7*
Cat. No.:	*B1679151*

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1.1 Structural Definition **Procyanidin B1** is a dimeric flavan-3-ol. Its structural uniqueness lies in its specific stereochemistry and interflavan linkage:

- Formula: $C_{30}H_{26}O_{12}$
- Molecular Weight: 578.52 g/mol
- IUPAC Name: (2R,3R)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,5,7-triol; (2R,3S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-chromene-3,5,7-triol
- Key Distinction: PB1 is a heterodimer of (-)-epicatechin (extension unit) and (+)-catechin (terminal unit) linked by a 4β→8 bond. This distinguishes it from Procyanidin B2 (homodimer of epicatechin).

1.2 Biosynthetic Pathway The biosynthesis of PB1 occurs via the flavonoid pathway, specifically diverging at the reduction of leucocyanidin. The ratio of PB1 to other procyanidins is genetically regulated by the expression of Leucoanthocyanidin Reductase (LAR) and Anthocyanidin Reductase (ANR).

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Figure 1: Biosynthetic pathway of **Procyanidin B1** showing the critical divergence at Leucocyanidin to form the distinct starter and extension units.

Part 2: High-Yield Natural Matrices

While "grape seed extract" is the generic industry standard, the concentration of specific dimers varies significantly by species and tissue. For PB1 isolation, Ceylon Cinnamon bark and specific Grape Seed cultivars are superior sources.

Table 1: Comparative Concentration of **Procyanidin B1** in Key Sources

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Source Matrix	Botanical Name	PB1 Content (mg/g DW)	Notes on Matrix Complexity
Cinnamon Bark	Cinnamomum verum	12.0 – 18.5	High purity of B-type oligomers; contains Cinnamtannin B1 (trimer).
Grape Seeds	Vitis vinifera	5.8 – 8.9	High total procyanidins, but B2 is often co-dominant or higher.
Grape Skins	Vitis vinifera	1.2 – 3.5	Lower total yield, but PB1 is often the dominant dimer over B2 in skins.
Hawthorn Berry	Crataegus spp.[1][2]	2.0 – 6.0	Complex matrix; high in vitexin and other glycosides which complicate purification.
Pine Bark	Pinus pinaster	0.4 – 3.0	Variable; often marketed as Pycnogenol® (standardized extract).
Apple Peel	Malus domestica	0.8 – 1.5	High in B2; PB1 is a minor constituent compared to epicatechin.

Data synthesized from HPLC-DAD-MS studies (See References [1][3][5]). Note: Values represent dry weight (DW) ranges observed in optimized extractions.

Part 3: Extraction & Isolation Engineering

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To isolate PB1 with high purity (>95%), a simple solvent extraction is insufficient due to the presence of polymeric tannins and other flavonoids. The following protocol utilizes Sephadex LH-20, the gold standard for separating oligomeric procyanidins based on molecular size and hydrogen bonding.

Protocol: Optimized Isolation of **Procyanidin B1** from Cinnamon Bark

Phase 1: Crude Extraction

- Milling: Cryo-mill C. verum bark to <0.5 mm particle size to maximize surface area without thermal degradation.
- Defatting: Wash powder with n-hexane (1:10 w/v) x 2 to remove lipids. Discard hexane.
- Extraction: Extract residue with 70% Acetone/30% Water (containing 0.1% Ascorbic Acid to prevent oxidation).
  - Conditions: Ultrasonication (40 kHz) for 30 mins at <30°C.
- Concentration: Remove acetone via rotary evaporation at 35°C. Freeze-dry the remaining aqueous phase to obtain Crude Extract.

Phase 2: Purification (Sephadex LH-20 Chromatography)

- Resin Preparation: Swell Sephadex LH-20 in methanol overnight. Pack into a glass column (e.g., 2.5 x 40 cm).
- Loading: Dissolve Crude Extract in minimum methanol; load onto column.
- Elution Gradient:
  - Fraction A (Sugars/Acids): Elute with 100% Ethanol.
  - Fraction B (Monomers): Elute with Ethanol/Methanol (1:1).
  - Fraction C (Target PB1/Dimers): Elute with Methanol/Water (1:1).
  - Fraction D (Polymers): Elute with 70% Acetone.

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- Isolation: Collect Fraction C. Monitor via TLC or HPLC. PB1 elutes distinctly after monomers but before larger trimers.

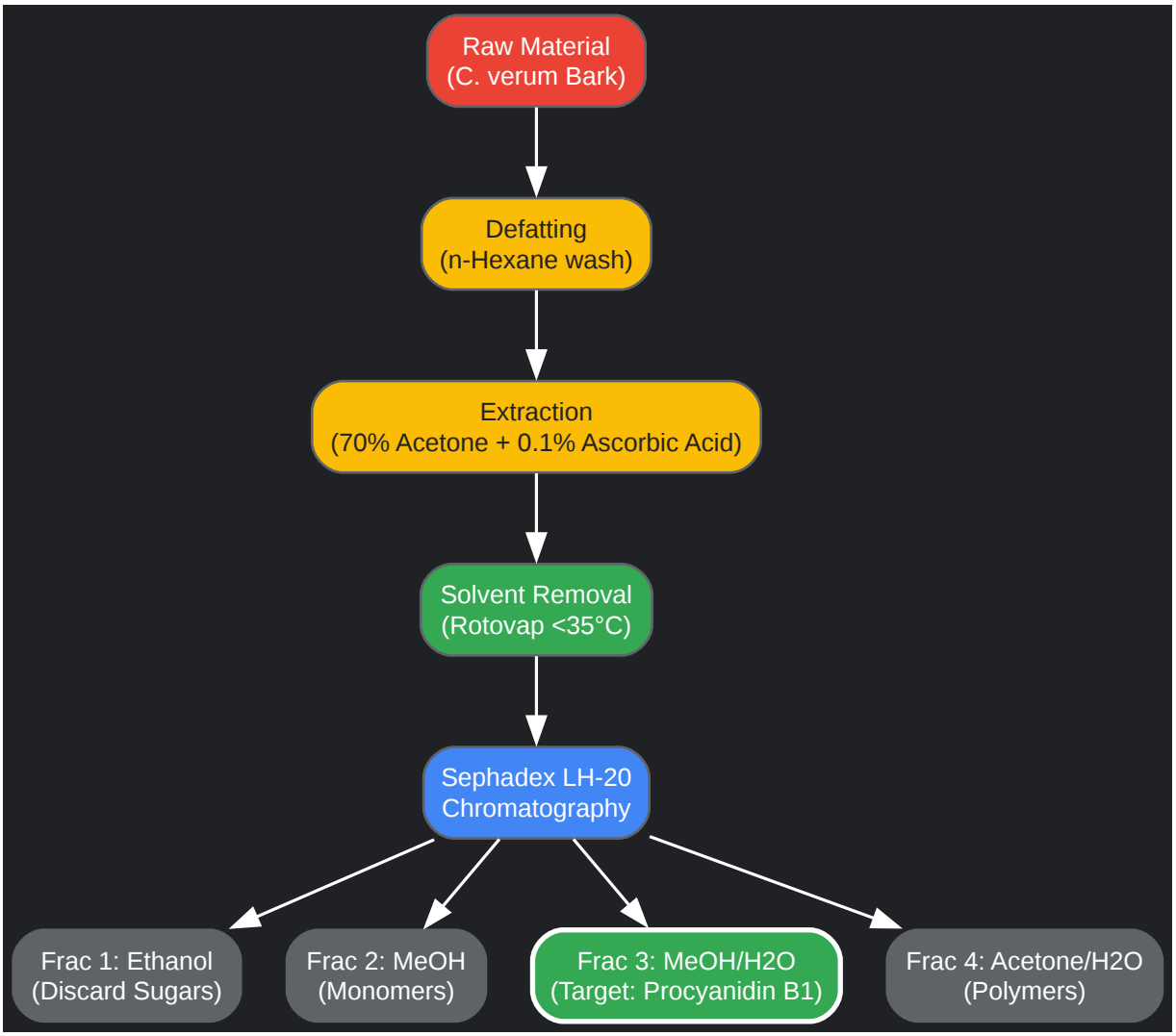

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Figure 2: Step-by-step isolation workflow emphasizing the critical Sephadex LH-20 fractionation step for dimer enrichment.

Part 4: Analytical Characterization (HPLC-MS/MS)

Distinguishing PB1 from PB2 requires precise chromatography, as they are isomers with identical molecular weights.

Method Validation Parameters:

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 150mm x 4.6mm, 5µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.
- Gradient: 0-5 min (5% B), 5-30 min (5%→25% B). Slow gradient is required to resolve B1/B2.
- MS Detection (ESI-): Negative mode is more sensitive for procyanidins.
  - PB1 Precursor:m/z 577 $[M-H]^-$
  - Key Fragments:m/z 425 (Retro-Diels-Alder fission), m/z 407, m/z 289 (Catechin/Epicatechin monomer).
- Identification Logic: PB1 typically elutes before PB2 on standard C18 columns due to the conformation of the catechin unit vs. the epicatechin unit.

Part 5: Therapeutic Mechanisms

PB1 exhibits superior bioavailability compared to higher polymers, though it is extensively metabolized by colonic microbiota into valerolactones. Its intact form and metabolites drive two primary signaling pathways.

5.1 Nrf2 Activation (Antioxidant Defense) PB1 disrupts the Keap1-Nrf2 complex, allowing Nrf2 translocation to the nucleus. This upregulates Antioxidant Response Element (ARE) genes, increasing HO-1 and NQO1 expression.

5.2 NF-κB Inhibition (Anti-Inflammatory) PB1 inhibits the phosphorylation of IκBα, preventing the release and nuclear translocation of NF-κB (p65). This suppresses the transcription of pro-inflammatory cytokines (TNF-α, IL-6).

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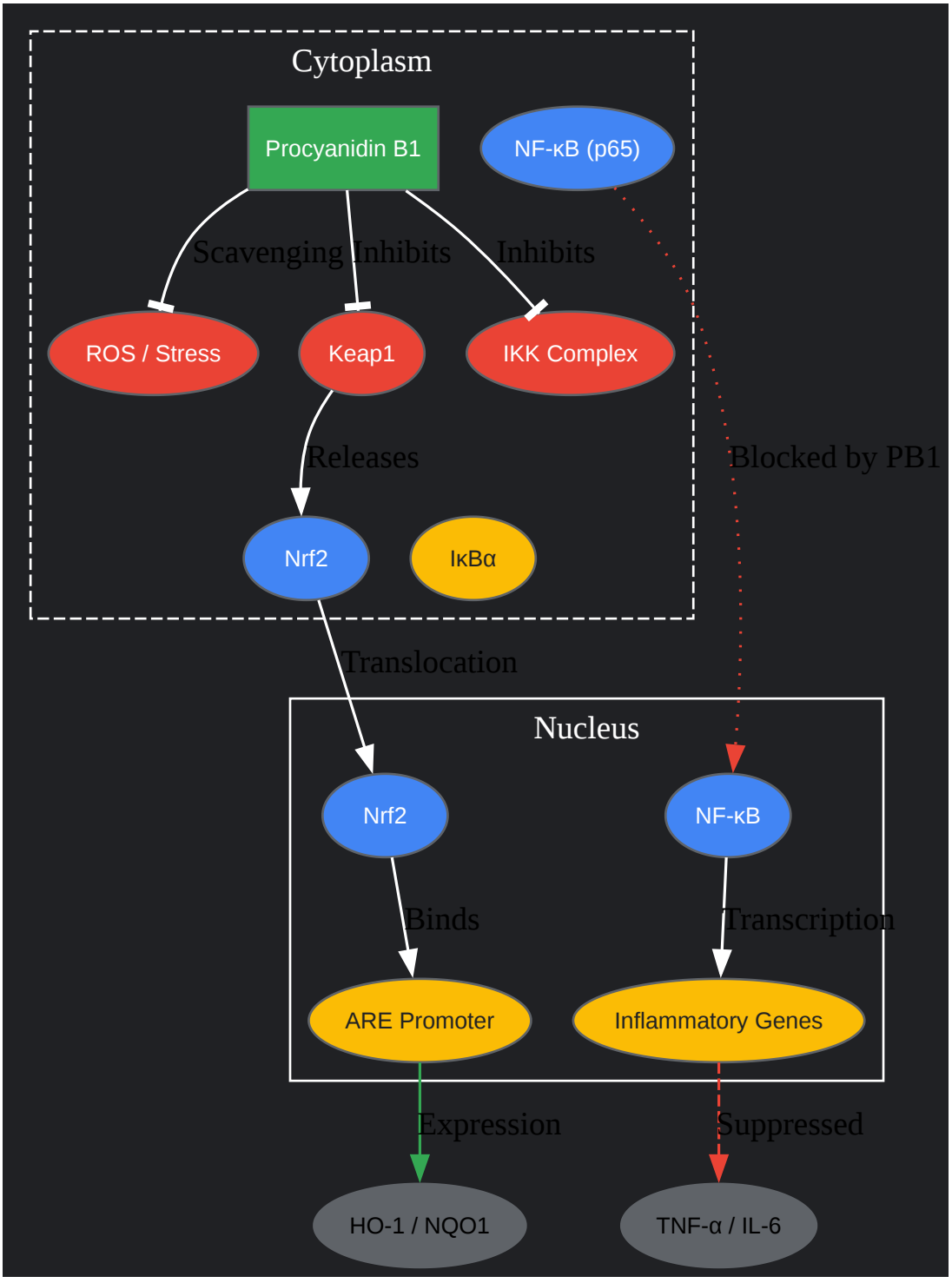

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Figure 3: Dual mechanism of action: Nrf2 activation for cytoprotection and NF-κB inhibition for anti-inflammatory effects.

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